

Personal protective equipment for handling 8-Bromonaphthalen-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Bromonaphthalen-2-ol

Cat. No.: B1269897

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Essential Safety and Handling Guide for 8-Bromonaphthalen-2-ol

This guide provides crucial safety protocols and logistical plans for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **8-Bromonaphthalen-2-ol**. Adherence to these procedures is mandatory to ensure personal safety and proper chemical management.

Hazard Identification and Classification

8-Bromonaphthalen-2-ol is a hazardous substance that requires careful handling. Based on data for similar compounds, it is anticipated to cause skin and eye irritation and may be harmful if inhaled or swallowed.[\[1\]](#)[\[2\]](#)

Anticipated GHS Hazard Statements:

- Harmful if swallowed or if inhaled.
- Causes serious eye damage.
- May cause an allergic skin reaction.
- Very toxic to aquatic life.

Chemical and Physical Properties

A summary of the key quantitative data for **8-Bromonaphthalen-2-ol** is provided below.

Property	Value
Molecular Formula	C ₁₀ H ₇ BrO ^[3] ^[4]
Molecular Weight	223.07 g/mol ^[3]
Melting Point	77 - 81 °C / 170.6 - 177.8 °F ^[4]
Storage Temperature	Store in a dry, cool, and well-ventilated place. ^[2] ^[4] ^[5]

Operational Plan: Step-by-Step Handling Procedures

All handling of **8-Bromonaphthalen-2-ol** must be conducted within a certified chemical fume hood to ensure adequate ventilation.^[1]^[5]

Step 1: Pre-Handling Preparations

- Consult SDS: Always review the Safety Data Sheet (SDS) for **8-Bromonaphthalen-2-ol** before use.
- Emergency Equipment: Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.^[6]
- PPE Inspection: Inspect all Personal Protective Equipment (PPE) for integrity (e.g., check gloves for tears or holes) before use.^[1]

Step 2: Donning Personal Protective Equipment (PPE) A comprehensive PPE plan is mandatory for handling this compound.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield that meets EN166 (EU) or NIOSH (US) standards.[1][6]	To protect eyes from splashes and dust.[1]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene).	To prevent skin contact, which can lead to irritation and allergic reactions.[7]
Body Protection	A laboratory coat is the minimum requirement. For larger quantities, a chemical-resistant apron or suit is recommended.[1][7]	Provides a barrier against accidental spills and contamination of personal clothing.[7]
Respiratory Protection	All work must be conducted in a chemical fume hood.[1][5] If a fume hood is unavailable or exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is required.[1][6]	To prevent the inhalation of harmful dust or vapors.[1]

Step 3: Handling and Use

- Ventilation: All weighing and transfer operations must be conducted inside a certified chemical fume hood.[1][5]
- Avoid Contact: Prevent any contact with skin, eyes, or clothing.[4][5][6]
- Avoid Inhalation/Ingestion: Do not breathe the dust.[5][6] Do not eat, drink, or smoke in the work area.[2]
- Post-Handling Hygiene: Wash hands and face thoroughly after handling the substance.

Step 4: Storage

- Container: Keep the container tightly closed when not in use.[4][5]
- Location: Store in a dry, cool, and well-ventilated area designated for corrosives.[5]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[4][6]

Emergency and Disposal Plan

Emergency Procedures: Spills and Exposure

- Spill:
 - Evacuate non-essential personnel from the area.
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[4][5]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2]

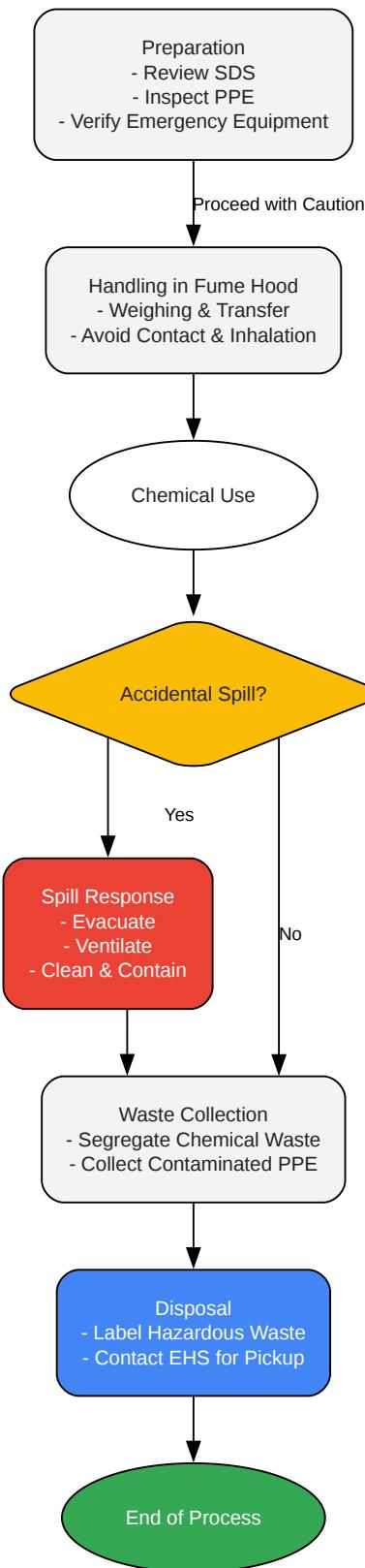
Step-by-Step Disposal Protocol

The disposal of **8-Bromonaphthalen-2-ol** and its containers must be in strict accordance with all local, regional, and national regulations for hazardous waste.[8]

- Waste Collection: Collect waste **8-Bromonaphthalen-2-ol** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, sealed container.[4][8]

- Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "8-Bromonaphthalen-2-ol".[\[8\]](#)
- Environmental Precaution: Do not allow the chemical to be released into the environment or enter drains.[\[2\]](#)
- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[8\]](#)

Workflow for Safe Handling and Disposal

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Caption: Logical workflow for handling and disposal of **8-Bromonaphthalen-2-ol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 8-Bromonaphthalen-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1269897#personal-protective-equipment-for-handling-8-bromonaphthalen-2-ol>]

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